

Nonacosanoic acid CAS number and molecular weight

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Compound of Interest

Compound Name: *Nonacosanoic acid*

Cat. No.: *B1217430*

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Core Identifiers and Physicochemical Properties

Nonacosanoic acid, a 29-carbon saturated fatty acid, is identified by the following key metrics. [1][2] Its physicochemical properties are summarized in Table 1. As a very long-chain fatty acid (VLCFA), it is a solid at room temperature with very low solubility in water.[3]

Table 1: Physicochemical Properties of **Nonacosanoic Acid**

Property	Value	Source
CAS Number	4250-38-8	[1]
Molecular Formula	C ₂₉ H ₅₈ O ₂	[1]
Molecular Weight	438.77 g/mol	
IUPAC Name	Nonacosanoic acid	
Synonyms	Nonacosylic acid, C29:0	
Physical Description	Solid	
Melting Point	Not available (Estimated > 80°C) ¹	
Boiling Point	Not available ¹	
Water Solubility	Very low (predicted) ²	
logP (computed)	13.4	

¹Experimental data for **nonacosanoic acid** is limited. The melting point of similar VLCFAs, such as nonadecanoic acid (C19:0), is 69.4°C, suggesting a higher melting point for the longer-chain **nonacosanoic acid**. ²As with other long-chain fatty acids, solubility in water is negligible, while it is soluble in organic solvents.

Biosynthesis of Nonacosanoic Acid

Nonacosanoic acid is synthesized through the fatty acid elongation (FAE) system, a process conserved across plants and animals. This system extends shorter-chain fatty acids, typically C16 or C18 acyl-CoAs, by adding two-carbon units from malonyl-CoA in a four-step cyclical process. The FAE complex is located in the endoplasmic reticulum.

The general pathway for the biosynthesis of very long-chain fatty acids like **nonacosanoic acid** is depicted below.

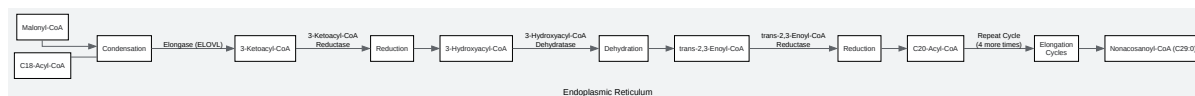


Figure 1: General Biosynthesis Pathway of Very Long-Chain Fatty Acids (VLCFAs)

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Figure 1: General Biosynthesis Pathway of VLCFAs.

Biological Significance and Potential Signaling

As a VLCFA, **nonacosanoic acid** is a crucial component in plants, serving as a precursor for the synthesis of cuticular waxes and suberin, which form protective barriers against environmental stress. It is also incorporated into membrane lipids, such as sphingolipids, contributing to membrane homeostasis. In general, fatty acids are known to act as signaling molecules that can regulate gene expression, often through nuclear receptors like Peroxisome Proliferator-Activated Receptors (PPARs). These receptors modulate the transcription of genes involved in lipid metabolism. While the direct signaling role of **nonacosanoic acid** is not well-characterized, it is plausible that it or its derivatives could participate in such pathways.

Below is a generalized diagram of fatty acid signaling, which may be relevant for understanding the potential roles of **nonacosanoic acid**.

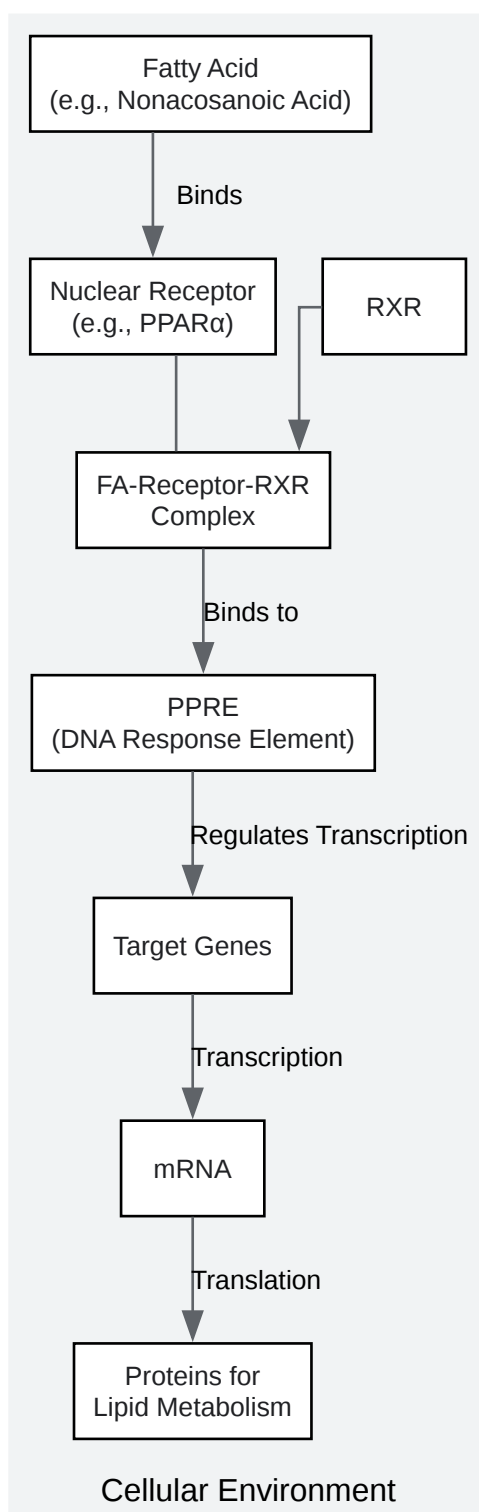


Figure 2: Generalized Fatty Acid Signaling Pathway

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Figure 2: Generalized Fatty Acid Signaling Pathway.

Experimental Protocols

Extraction of Nonacosanoic Acid from Plant Material

This protocol describes a general method for the extraction of total fatty acids from plant tissue, which can be applied for the isolation of **nonacosanoic acid**.

Materials:

- Plant tissue (e.g., leaves), lyophilized and ground
- Chloroform, Methanol, Hexane
- 2% KOH in methanol
- 14% BF_3 in methanol
- Saturated NaCl solution
- Anhydrous sodium sulfate
- Soxhlet extractor or similar extraction apparatus
- Rotary evaporator
- Glassware: round bottom flasks, screw-cap glass tubes, separatory funnel

Procedure:

- Extraction: Weigh the dried, powdered plant material and perform a Soxhlet extraction with hexane for several hours to extract total lipids.
- Solvent Evaporation: Evaporate the hexane from the extract under reduced pressure using a rotary evaporator to yield the crude lipid extract.
- Saponification: Add 2% methanolic KOH to the lipid extract and reflux for 30-60 minutes to saponify the lipids, converting fatty acid esters to their potassium salts.

- **Methylation:** Add 14% BF_3 in methanol and reflux for 30 minutes. This step converts the free fatty acids to their more volatile fatty acid methyl esters (FAMES).
- **FAMES Extraction:** After cooling, add hexane and a saturated NaCl solution. Shake vigorously and allow the layers to separate. Collect the upper hexane layer containing the FAMES.
- **Washing and Drying:** Wash the hexane layer with water, then dry it over anhydrous sodium sulfate.
- **Final Concentration:** Evaporate the hexane to concentrate the FAMES, which are now ready for analysis.

Analysis by Gas Chromatography (GC)

The extracted and derivatized FAMES can be analyzed qualitatively and quantitatively using Gas Chromatography, typically with a Flame Ionization Detector (GC-FID) or a Mass Spectrometer (GC-MS).

Instrumentation and Conditions:

- **Gas Chromatograph:** Equipped with a capillary column suitable for FAMES analysis (e.g., BPX-70).
- **Carrier Gas:** Helium or Hydrogen.
- **Injector and Detector Temperature:** Typically 250-300°C.
- **Oven Temperature Program:** A temperature gradient is used to separate the FAMES. A typical program might be:
 - Initial temperature of 100-120°C.
 - Ramp at 10-15°C/min to 280°C.
 - Hold at 280°C for a sufficient time to elute all long-chain FAMES.

- Identification: FAMES are identified by comparing their retention times with those of known standards. For GC-MS, identification is confirmed by matching the mass spectra with a library (e.g., NIST).

The general workflow for the extraction and analysis of **nonacosanoic acid** is outlined in the diagram below.

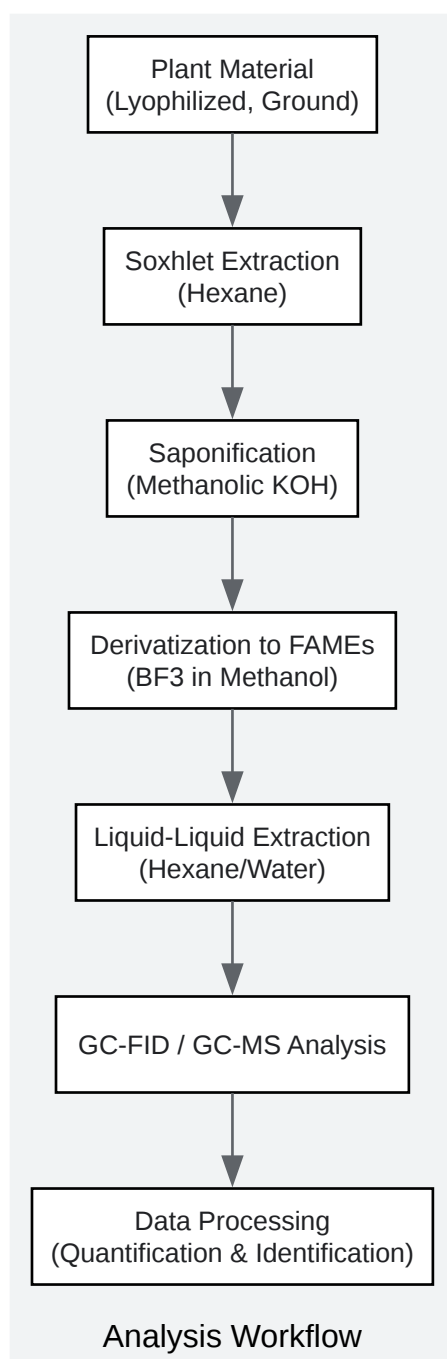


Figure 3: Experimental Workflow for Nonacosanoic Acid Analysis

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Figure 3: Experimental Workflow for **Nonacosanoic Acid** Analysis.

Applications and Future Directions

Nonacosanoic acid, as a VLCFA, is of interest to researchers in plant biochemistry, lipidomics, and materials science. Its role in forming protective barriers in plants could inspire the development of novel biocompatible coatings. In drug development, understanding the metabolism and signaling of VLCFAs is crucial, as dysregulation of these pathways is associated with several metabolic disorders. Future research should focus on elucidating the specific biological functions and signaling pathways of **nonacosanoic acid** to fully understand its potential therapeutic and industrial applications.

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References

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- 2. Nonacosylic acid - Wikipedia [en.wikipedia.org]
- 3. Showing Compound Nonacosanoic acid (FDB007126) - FooDB [foodb.ca]
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